

# Reactive Black 39: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Reactive Black 39

Cat. No.: B15552045

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## Introduction

**Reactive Black 39** is a diazo reactive dye known for its application in the textile industry for dyeing cellulosic fibers, imparting a deep black shade with good fastness properties. Beyond its traditional use in textiles, its chemical properties and reactive nature make it a subject of interest in various research fields, including environmental science for wastewater treatment studies and potentially as a molecular probe in biological systems. This technical guide provides an in-depth overview of **Reactive Black 39**, focusing on its chemical identity, synthesis, and relevant experimental protocols.

## Chemical and Physical Properties

**Reactive Black 39** is characterized by its complex aromatic structure containing two azo groups (-N=N-) and a reactive chlorotriazine group. This reactive group allows the dye to form a covalent bond with hydroxyl groups on cellulosic fibers, leading to its high wash fastness.

Table 1: Chemical Identifiers and Properties of **Reactive Black 39**

Property	Value	Reference(s)
CAS Number	68259-02-9	[1][2]
C.I. Name	Reactive Black 39	[3]
C.I. Number	205071	[3]
Molecular Formula	C <sub>25</sub> H <sub>14</sub> ClN <sub>10</sub> Na <sub>5</sub> O <sub>16</sub> S <sub>5</sub>	[3]
Molecular Weight	1021.16 g/mol	[3]
Appearance	Black Powder	
Solubility	>300 G/L in water	
Molecular Structure Class	Double azo class	[3]

Note: Slight variations in molecular formula and weight have been reported in the literature.

## Synthesis of Reactive Black 39

The synthesis of **Reactive Black 39** is a multi-step process involving diazotization and coupling reactions, characteristic of azo dye production. The general manufacturing method is outlined below.[3]

## Experimental Protocol: Synthesis of Reactive Black 39

This protocol is a generalized procedure based on the known chemistry of azo dye synthesis. [1][4]

Materials:

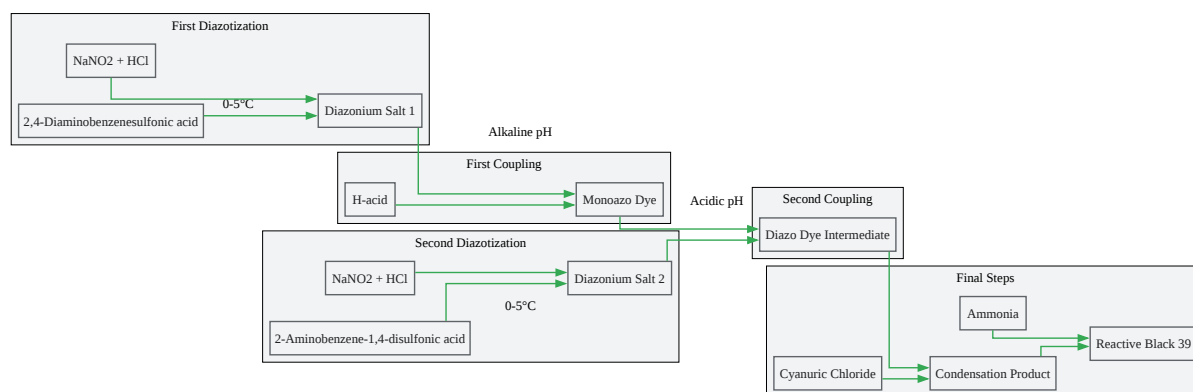
- 2,4-Diaminobenzenesulfonic acid
- 2-Aminobenzene-1,4-disulfonic acid
- 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid)
- 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride)

- Sodium nitrite ( $\text{NaNO}_2$ )
- Hydrochloric acid ( $\text{HCl}$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Ammonia solution
- Ice
- Starch-iodide paper

Procedure:

- First Diazotization:
  - Dissolve 2,4-Diaminobenzenesulfonic acid in water and cool the solution to 0-5°C in an ice bath.
  - Slowly add a solution of sodium nitrite while maintaining the temperature below 5°C.
  - Add hydrochloric acid dropwise to generate nitrous acid in situ, which reacts with the amine to form the diazonium salt.
  - Monitor the completion of the reaction using starch-iodide paper (a blue-black color indicates excess nitrous acid).
- First Coupling:
  - In a separate vessel, dissolve H-acid in an alkaline solution (e.g., sodium carbonate solution).
  - Slowly add the diazonium salt solution from step 1 to the H-acid solution while maintaining a low temperature and alkaline pH. This results in the formation of a monoazo dye.
- Second Diazotization:

- Follow the same procedure as in step 1, but use 2-Aminobenzene-1,4-disulfonic acid as the starting amine to generate the second diazonium salt.
- Second Coupling:
  - Add the second diazonium salt solution to the monoazo dye solution from step 2 under acidic conditions. This forms the diazo dye intermediate.
- Condensation with Cyanuric Chloride:
  - Dissolve the diazo dye intermediate in a suitable buffer solution.
  - In a separate vessel, prepare a slurry of cyanuric chloride in ice water.
  - Slowly add the cyanuric chloride slurry to the dye solution, maintaining a neutral pH and low temperature. This reaction attaches the reactive triazine ring to the dye molecule.
- Ammoniation:
  - To complete the synthesis, treat the product from step 5 with an ammonia solution. This step replaces one of the remaining chlorine atoms on the triazine ring with an amino group.
- Isolation and Purification:
  - The final product, **Reactive Black 39**, is then isolated from the reaction mixture by salting out with sodium chloride, followed by filtration, washing, and drying.[\[1\]](#)



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Caption: Synthesis workflow for **Reactive Black 39**.

## Application in Textile Dyeing

**Reactive Black 39** is primarily used for dyeing cotton and other cellulosic fibers. The following is a general laboratory procedure for dyeing cotton fabric.<sup>[5][6][7][8][9]</sup>

## Experimental Protocol: Dyeing of Cotton with Reactive Black 39

#### Materials:

- Scoured and bleached cotton fabric
- **Reactive Black 39** dye
- Sodium chloride (NaCl) or Glauber's salt ( $\text{Na}_2\text{SO}_4$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) (soda ash)
- Acetic acid
- Non-ionic soap
- Laboratory dyeing machine or beakers with a water bath

#### Procedure:

- Preparation of the Dyebath:
  - Weigh the dry cotton fabric.
  - Calculate the required amount of dye, salt, and soda ash based on the weight of the fabric (owf) and the desired shade depth. For a medium shade, a typical recipe might be:
    - **Reactive Black 39**: 2% owf
    - Sodium chloride: 60 g/L
    - Sodium carbonate: 20 g/L
  - Prepare the dyebath with the required amount of water (liquor ratio, e.g., 1:20).
  - Dissolve the dye in a small amount of warm water and then add it to the dyebath.
  - Add the salt to the dyebath and stir until dissolved. Adjust the pH to neutral (6.5-7.0) with a small amount of acetic acid if necessary.
- Dyeing:

- Introduce the wet cotton fabric into the dyebath at room temperature.
- Raise the temperature to the recommended dyeing temperature for the specific type of reactive dye (e.g., 60°C for a hot-brand reactive dye).
- Run the dyeing for 30-45 minutes to allow for the exhaustion of the dye onto the fabric.
- Add the pre-dissolved soda ash to the dyebath in two portions over 15 minutes. This raises the pH and initiates the fixation reaction between the dye and the fiber.
- Continue the dyeing for another 45-60 minutes at the same temperature.
- Washing and Soaping:
  - Drain the dyebath and give the fabric a cold rinse to remove loose dye.
  - Perform a hot rinse.
  - Soap the dyed fabric at the boil for 10-15 minutes with a non-ionic soap (e.g., 2 g/L) to remove any unfixed dye.
  - Rinse the fabric thoroughly with hot and then cold water.
  - Dry the dyed fabric.

## Analytical Methods

The analysis of **Reactive Black 39** is crucial for quality control and for studying its fate in environmental and biological systems. High-Performance Liquid Chromatography (HPLC) is a common technique used for the separation and quantification of reactive dyes.<sup>[10][11][12]</sup>

## Experimental Protocol: HPLC Analysis of Reactive Black 39

Instrumentation:

- HPLC system with a UV-Vis detector

- Reversed-phase C18 column

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Ion-pair reagent (e.g., tetrabutylammonium bromide)
- Buffer (e.g., phosphate buffer)

Procedure:

- Sample Preparation:
  - Accurately weigh a small amount of **Reactive Black 39** and dissolve it in water or a suitable solvent to prepare a stock solution.
  - Prepare a series of calibration standards by diluting the stock solution.
  - For textile or environmental samples, an appropriate extraction procedure may be required to isolate the dye.
- Chromatographic Conditions:
  - Mobile Phase: A gradient elution is typically used, starting with a higher proportion of aqueous buffer and increasing the proportion of acetonitrile over time. The mobile phase should contain an ion-pair reagent to improve the retention and peak shape of the anionic dye.
  - Flow Rate: Typically 1.0 mL/min.
  - Column Temperature: Maintained at a constant temperature, e.g., 30°C.
  - Detection Wavelength: The maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) of **Reactive Black 39**.



- Injection Volume: Typically 10-20  $\mu\text{L}$ .
- Analysis:
  - Inject the calibration standards and the sample solutions into the HPLC system.
  - Identify the peak corresponding to **Reactive Black 39** based on its retention time.
  - Quantify the concentration of the dye in the samples by comparing the peak area with the calibration curve.

## Application in Wastewater Treatment Research

The presence of reactive dyes in textile effluents is a significant environmental concern. **Reactive Black 39** is often used as a model compound in studies investigating various wastewater treatment technologies.

## Experimental Setup: Decolorization of Reactive Black 39 in a Bioreactor

The following describes a general experimental setup for studying the biological degradation of **Reactive Black 39**.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

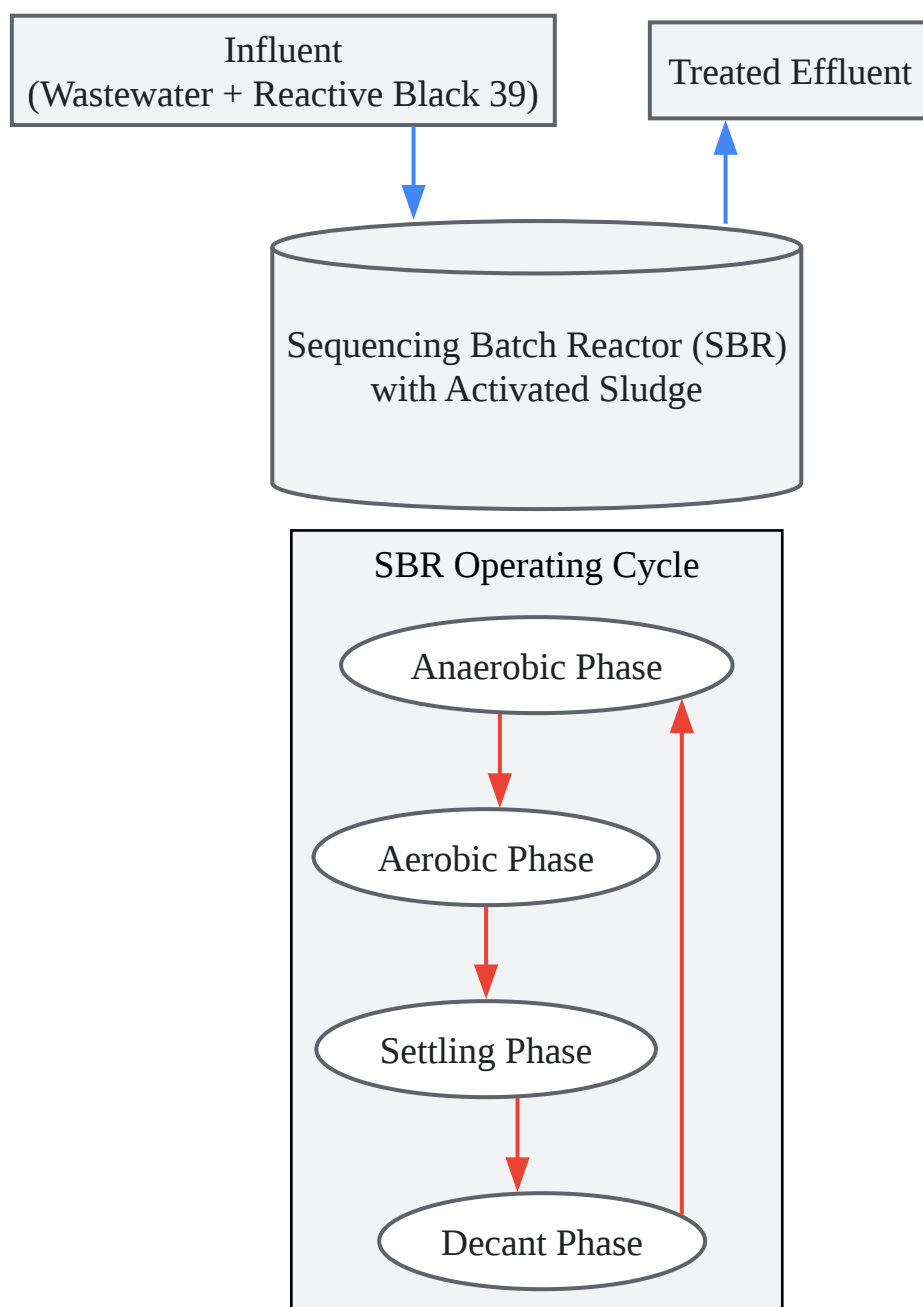
Materials and Equipment:

- Sequencing Batch Reactor (SBR)
- Peristaltic pumps for influent and effluent
- Air pump and diffuser for aeration
- Magnetic stirrer or mechanical mixer
- pH and dissolved oxygen (DO) sensors
- Synthetic wastewater medium containing nutrients and a carbon source
- Activated sludge from a wastewater treatment plant

- **Reactive Black 39** stock solution

Procedure:

- Reactor Setup and Acclimatization:
  - Set up the SBR with a working volume (e.g., 5 L).
  - Inoculate the reactor with activated sludge.
  - Feed the reactor with a synthetic wastewater medium to acclimate the microbial population.
  - Operate the SBR in cycles, typically consisting of anaerobic, aerobic, settling, and decanting phases.
- Dye Degradation Experiment:
  - Once the reactor has reached a stable operating condition, introduce a known concentration of **Reactive Black 39** into the influent feed.
  - Continue to operate the SBR in cycles.
  - Collect samples from the influent and effluent of each cycle.
- Analysis:
  - Measure the color removal by spectrophotometry at the  $\lambda_{\text{max}}$  of **Reactive Black 39**.
  - Analyze the concentration of the dye and its degradation by-products using HPLC.
  - Measure other relevant parameters such as Chemical Oxygen Demand (COD), pH, and DO.



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Caption: Experimental workflow for wastewater treatment.

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- To cite this document: BenchChem. [Reactive Black 39: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552045#reactive-black-39-cas-number-and-molecular-formula]

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